

Solubility Profiling and Solvent Selection for (2-Bromo-4-fluorophenyl)hydrazine

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Compound of Interest

Compound Name: (2-Bromo-4-fluorophenyl)hydrazine

CAS No.: 299440-21-4

Cat. No.: B3258004

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Executive Summary & Chemical Identity

(2-Bromo-4-fluorophenyl)hydrazine is a halogenated aryl hydrazine characterized by a lipophilic phenyl ring substituted with bromine at the ortho position and fluorine at the para position relative to the hydrazine moiety.[1]

The solubility behavior of this compound is bimodal, depending entirely on its protonation state. Researchers must distinguish between the Free Base (lipophilic, organic-soluble) and the Hydrochloride Salt (hydrophilic, ionic).[1]

Physicochemical Data

Property	Free Base	Hydrochloride Salt (HCl)
CAS Number	299440-21-4	571170-91-7 (Verify batch specific)
Molecular Formula	C ₆ H ₆ BrFN ₂	C ₆ H ₆ BrFN ₂ [1][2][3] · HCl
Molecular Weight	205.03 g/mol	241.49 g/mol
Physical State	Low-melting solid / Oil (Impure)	Crystalline Solid
Melting Point	Predicted < 100°C (Analog based)	208–210°C [1]
Primary Solubility	Non-polar / Polar Aprotic	Polar Protic / Water



Critical Isomer Warning: Ensure your compound is the 2-Bromo-4-fluoro isomer.[1] The 4-Bromo-2-fluoro isomer (CAS 502496-24-4) has distinct crystal packing and solubility properties.

[1]

Solubility Profile

The following data synthesizes empirical trends from analogous halogenated aryl hydrazines and calculated partition coefficients (LogP).

Table 1: Solvent Compatibility Matrix

Solvent Class	Specific Solvent	Free Base Solubility	HCl Salt Solubility	Application Note
Chlorinated	Dichloromethane (DCM)	High (>100 mg/mL)	Insoluble	Preferred for extraction/workup. [1]
Chloroform (CHCl ₃)	High	Insoluble	Alternative to DCM. [1]	
Alcohols	Methanol (MeOH)	High	Moderate (Warm)	Best for recrystallizing the salt. [1]
Ethanol (EtOH)	High	Low-Moderate	Anti-solvent for salt purification. [1]	
Polar Aprotic	DMSO	Very High	High	Universal solvent for NMR/Bio-assay. [1]
DMF	Very High	High	Reaction solvent (nucleophilic sub). [1]	
Acetonitrile (MeCN)	High	Low	Common reaction solvent. [1]	
Esters	Ethyl Acetate (EtOAc)	High	Insoluble	Standard organic layer for extraction. [1]
Aliphatic	Hexanes / Heptane	Low	Insoluble	Anti-solvent to precipitate free base. [1]
Aqueous	Water (pH 7)	Insoluble (<0.1 mg/mL)	Soluble (>50 mg/mL)	Phase separation medium. [1]

Acidic Water (0.1M HCl)	Soluble (Converts to Salt)	Soluble	Dissolution for waste/cleaning. [1]
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Mechanistic Insight: The "Ortho-Bromo" Effect

The bromine atom at the ortho position (C2) introduces significant steric bulk and lipophilicity.[\[1\]](#)

- Lattice Energy Disruption: The large Br atom prevents tight pi-stacking compared to the non-substituted phenylhydrazine, generally increasing solubility in organic solvents for the free base.[\[1\]](#)
- Solvation Shielding: In the free base, the lone pair on the -nitrogen is sterically crowded by the ortho-Br, slightly reducing its nucleophilicity and H-bond acceptor capability compared to the para-isomer.[\[1\]](#)

Experimental Protocols

Protocol A: "Free-Basing" (Salt-to-Base Conversion)

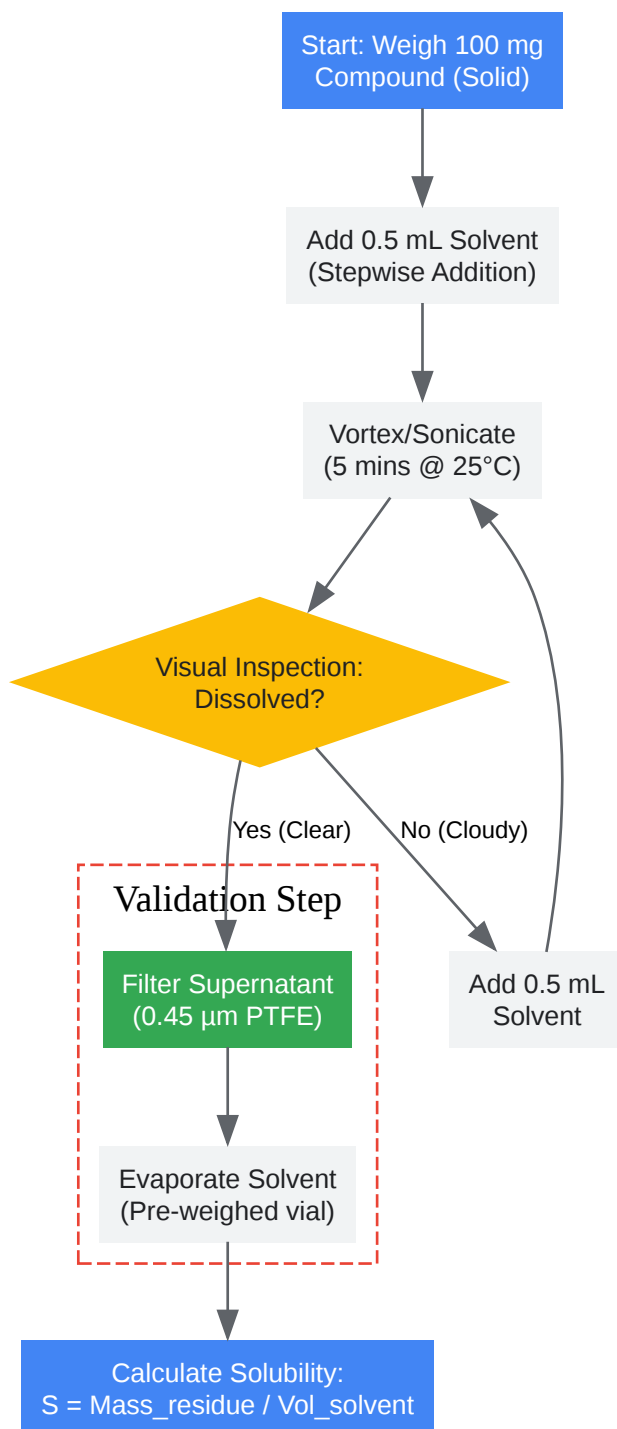
Most commercial sources supply the HCl salt for stability.[\[1\]](#) For reactions requiring the nucleophilic free hydrazine (e.g., Fischer Indole Synthesis), you must generate the free base in situ or isolate it.[\[1\]](#)

Workflow:

- Dissolution: Suspend 1.0 eq of **(2-Bromo-4-fluorophenyl)hydrazine** HCl in water (10 mL/g).
- Neutralization: Slowly add 1.2 eq of saturated NaHCO₃ or 10% NaOH at 0°C. The solution will become cloudy as the free base precipitates or oils out.[\[1\]](#)
- Extraction: Extract 3x with DCM or EtOAc.
- Drying: Dry the organic layer over anhydrous Na₂SO₄.
- Isolation: Evaporate solvent in vacuo (Keep bath < 40°C to prevent decomposition).[\[1\]](#)

Protocol B: Gravimetric Solubility Determination

Use this self-validating protocol to determine the exact solubility limit for your specific batch and temperature.^[1]



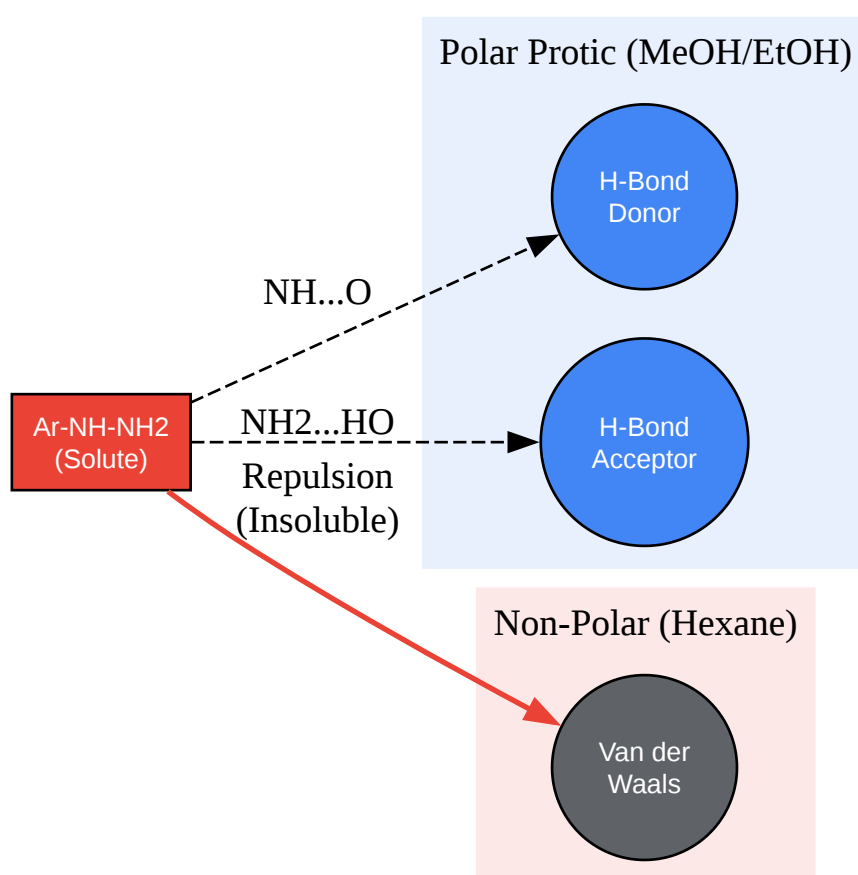
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Figure 1: Gravimetric workflow for determining saturation limits. This method accounts for kinetic dissolution rates.

Solvation Mechanism & Stability

Understanding the molecular interactions is crucial for solvent selection during recrystallization. [1]

Solvation Diagram



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Figure 2: Solvation interactions. The hydrazine group dominates polar interactions, while the halogenated ring drives lipophilicity.

Stability & Storage[2][4][5]

- Oxidation Sensitivity: The free base is prone to air oxidation, turning dark brown over time.[1]
Store under Argon/Nitrogen at -20°C.
- Solution Stability:
 - Stable: MeOH, EtOH, Water (Acidic).[1]
 - Unstable: Acetone/Ketones (Forms hydrazones rapidly!).[1] Do not use acetone for cleaning or solubility testing.

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